

# A Comprehensive Technical Guide to Nickel(II) Perchlorate Hexahydrate

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## Compound of Interest

Compound Name: Nickel(II) perchlorate hexahydrate

Cat. No.: B7949596

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This guide provides an in-depth overview of the chemical and physical properties of **Nickel(II) perchlorate hexahydrate**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison of key data points.

## Chemical Identity and Properties

**Nickel(II) perchlorate hexahydrate** is an inorganic compound that presents as green, hygroscopic crystals.<sup>[1][2][3]</sup> It is highly soluble in water and also shows solubility in various organic solvents.<sup>[1][4]</sup> This compound is recognized for its role as a versatile reagent in chemical synthesis and materials science.

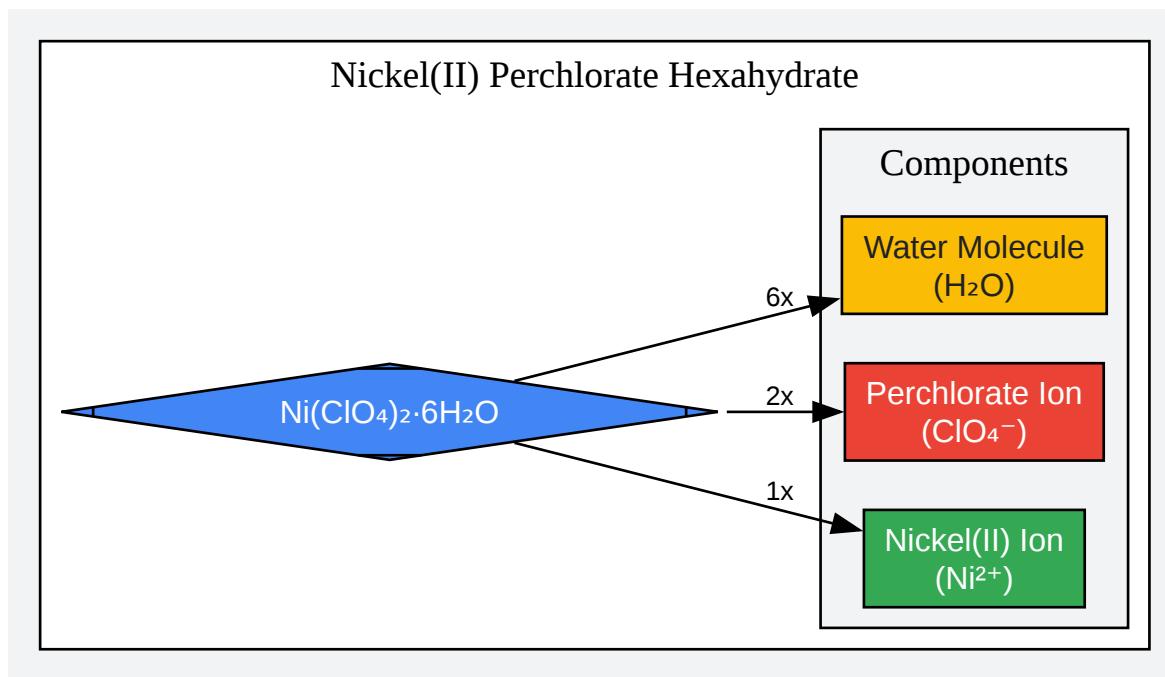
## Quantitative Data Summary

The fundamental properties of **Nickel(II) perchlorate hexahydrate** are summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value
Molecular Formula	$\text{Ni}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ [1][3][5][6]
Alternate Molecular Formula	$\text{Cl}_2\text{H}_{12}\text{NiO}_{14}$ [7][8][9]
Molecular Weight	365.68 g/mol [1][7][8]
CAS Number	13520-61-1 [1][5][6]
Appearance	Green crystals [1]
Melting Point	140 °C [4][6][7]

## Structural Representation

The molecular structure of **Nickel(II) perchlorate hexahydrate** consists of a central nickel ion, two perchlorate ions, and six water molecules of hydration. The relationship between these components is visualized in the diagram below.



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